

Flunisolide Acetate-D6 CAS number and molecular weight

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Compound of Interest

Compound Name: Flunisolide Acetate-D6

Cat. No.: B13862940

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Flunisolide Acetate-D6: Physicochemical Properties

This technical summary provides the available data on the CAS number and molecular weight for the deuterated form of Flunisolide Acetate.

Physicochemical Data Summary

Identifier	Value	Source
Chemical Name	Flunisolide Acetate-D6	Artis Standards
Synonyms	(6 α ,11 β ,16 α)-21-(Acetyloxy)-6-fluoro-11-hydroxy-16,17-[(1-methylethylidene)bis(oxy)]-pregna-1,4-diene-3,20-dione-d6; 21-Acetate 6 α -Fluoro-11 β ,16 α ,17,21-tetrahydroxy-pregna-1,4-diene-3,20-dione Cyclic 16,17-Acetal with Acetone-d6; 6 α -Fluoro-16 α ,17 α -isopropylidenedioxypregna-1,4-diene-11 β ,21-diol-3,20-dione 21-Acetate-d6	Artis Standards
Molecular Formula	C ₂₆ H ₂₇ D ₆ FO ₇	Key Organics[1], Artis Standards[2]
Molecular Weight	482.57 g/mol	Artis Standards[2]
Molecular Weight	482.58 g/mol	Key Organics[1]
CAS Number	Not Available (NA)	Artis Standards[2]
Unlabeled CAS No.	4533-89-5	ESS - Expert Synthesis Solutions[3][4]

Note on CAS Number: The CAS Registry Number for the deuterated substance, **Flunisolide Acetate-D6**, is not consistently provided in the public domain and is listed as "Not Available" by some suppliers[2]. The CAS number for the non-deuterated parent compound, Flunisolide Acetate, is 4533-89-5[3][4].

Further detailed information regarding experimental protocols and specific signaling pathways for **Flunisolide Acetate-D6** is not readily available in the initial search. A more in-depth technical guide would necessitate dedicated literature searches focusing on its synthesis, analytical methods, and pharmacological studies.

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References

- 1. keyorganics.net [keyorganics.net]
- 2. Flunisolid Acetate D6 [artisbiotech.com]
- 3. esschemco.com [esschemco.com]
- 4. esschemco.com [esschemco.com]
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